

Enantioselective Fluorination Using (DHQD)₂AQN Catalyst: Application Notes and Protocols

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Compound of Interest

Compound Name: (Dhqd)₂aqn

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Introduction

The introduction of fluorine into organic molecules is a pivotal strategy in modern drug discovery and development. The unique physicochemical properties of fluorine can significantly enhance a molecule's metabolic stability, binding affinity, and lipophilicity. Enantioselective fluorination, the process of introducing a fluorine atom to create a specific stereocenter, is of paramount importance as the biological activity of chiral molecules is often dependent on their stereochemistry. The cinchona alkaloid-derived catalyst, (DHQD)₂AQN (anthraquinone-1,4-diyl bis(dihydroquinidine) ether), has emerged as a powerful tool for achieving high enantioselectivity in the fluorination of various prochiral substrates. This document provides detailed application notes and experimental protocols for the use of (DHQD)₂AQN in enantioselective fluorination reactions.

Data Presentation

The following tables summarize the quantitative data for the enantioselective fluorination of various substrates using the (DHQD)₂AQN catalyst and its derivatives.

Table 1: Enantioselective Fluorination of 3-Substituted Oxindoles

Substrate (R)	Catalyst	Fluorinating Agent	Solvent	Temp (°C)	Yield (%)	ee (%)
Phenyl	(DHQD) ₂ AQN	NFSI	Toluene	-80	82	85
4-Me-Ph	(DHQD) ₂ AQN	NFSI	Toluene	-80	79	86
4-Cl-Ph	(DHQD) ₂ AQN	NFSI	Toluene	-80	74	86
4-MeO-Ph	(DHQD) ₂ AQN	NFSI	Toluene	-80	84	85
2-Naphthyl	(DHQD) ₂ AQN	NFSI	Toluene	-80	88	84

Data compiled from various literature sources.

Table 2: Enantioselective Fluorination of β -Keto Esters

Substrate (R ¹ , R ²)	Catalyst	Fluorinating Agent	Solvent	Temp (°C)	Yield (%)	ee (%)
Ph, OEt	(DHQD) ₂ AQN	NFSI	CH ₂ Cl ₂	-40	95	67
CH ₂ Ph, OEt	(DHQD) ₂ AQN	NFSI	CH ₂ Cl ₂	-20	71	81
c-hexyl, OEt	(DHQD) ₂ P HAL	NFSI	Acetone	-78	High	>80

Note: Data for some β -keto esters using the closely related (DHQD)₂PHAL catalyst is included for comparative purposes, as specific data for (DHQD)₂AQN was limited in the surveyed literature.

Table 3: Enantioselective Fluorination of Cyclic Ketones

Substrate	Catalyst	Fluorinating Agent	Solvent	Temp (°C)	Yield (%)	ee (%)
Cyclohexanone	9-amino(9-deoxy)epi-DHQD	NFSI	THF	-20	88	99
4,4-Dimethylcyclohexanone	9-amino(9-deoxy)epi-DHQD	NFSI	THF	-20	81	98
4-Phenylcyclohexanone	9-amino(9-deoxy)epi-DHQD	NFSI	THF	-20	87	97
Tetrahydro-4H-pyran-4-one	9-amino(9-deoxy)epi-DHQD	NFSI	THF	-20	85	98
N-Boc-4-piperidone	9-amino(9-deoxy)epi-DHQD	NFSI	THF	-20	72	95

Note: The data presented for cyclic ketones utilizes a primary amine-functionalized dihydroquinidine derivative, which operates under a similar mechanistic manifold to (DHQD)₂AQN.^{[1][2][3]}

Experimental Protocols

The following are generalized experimental protocols for the enantioselective fluorination of different classes of substrates using cinchona alkaloid-derived catalysts. These should be optimized for specific substrates.

Protocol 1: Enantioselective Fluorination of 3-Substituted Oxindoles

Materials:

- 3-Substituted oxindole
- (DHQD)₂AQN catalyst (5-10 mol%)
- N-Fluorobenzenesulfonimide (NFSI) (1.2 equivalents)
- Anhydrous toluene
- Cesium hydroxide monohydrate (CsOH·H₂O) (1.1 equivalents)
- Anhydrous sodium sulfate or magnesium sulfate
- Silica gel for column chromatography
- Solvents for chromatography (e.g., hexanes, ethyl acetate)

Procedure:

- To a flame-dried round-bottom flask under an inert atmosphere (e.g., argon or nitrogen), add the 3-substituted oxindole (1.0 equivalent) and the (DHQD)₂AQN catalyst.
- Dissolve the solids in anhydrous toluene.
- Cool the reaction mixture to the desired temperature (e.g., -80 °C) using a suitable cooling bath.
- In a separate flask, dissolve NFSI and CsOH·H₂O in anhydrous toluene.
- Slowly add the NFSI/base solution to the reaction mixture over a period of 30 minutes.
- Stir the reaction at the same temperature for the specified time (monitor by TLC or LC-MS).

- Upon completion, quench the reaction with a saturated aqueous solution of ammonium chloride.
- Allow the mixture to warm to room temperature and extract the aqueous layer with ethyl acetate (3 x 20 mL).
- Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel using an appropriate eluent system.
- Determine the enantiomeric excess of the purified product by chiral HPLC analysis.

Protocol 2: General Procedure for Asymmetric α -Fluorination of Ketones

This protocol is adapted from procedures using primary amine-functionalized cinchona alkaloids, which are mechanistically related to the (DHQD)₂AQN system.^[2]

Materials:

- Cyclic ketone
- Cinchona alkaloid-derived catalyst (e.g., 9-amino(9-deoxy)epi-dihydroquinidine) (10 mol%)
- Trichloroacetic acid (TCA) (10.5 mol%)
- N-Fluorobenzenesulfonimide (NFSI) (1.0 equivalent)
- Anhydrous sodium carbonate (Na₂CO₃) (1.5 equivalents)
- Anhydrous tetrahydrofuran (THF)
- Anhydrous sodium sulfate or magnesium sulfate
- Silica gel for column chromatography

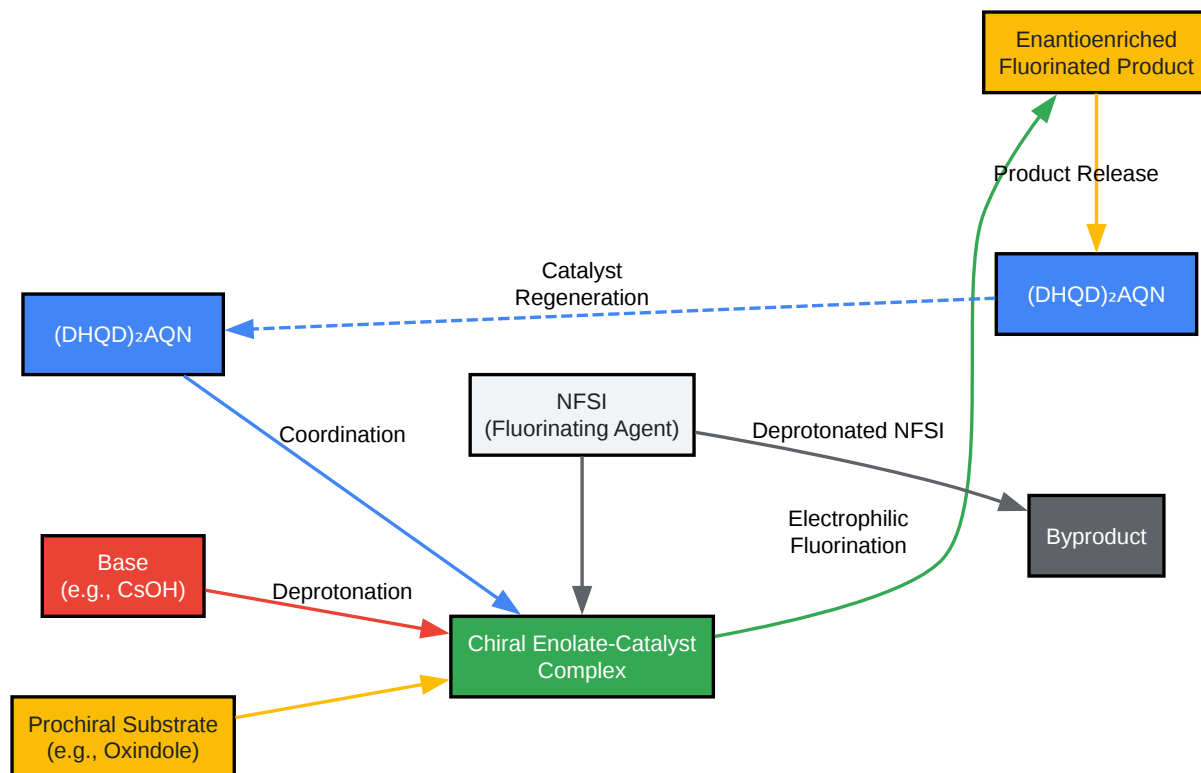
- Solvents for chromatography (e.g., hexanes, diethyl ether)

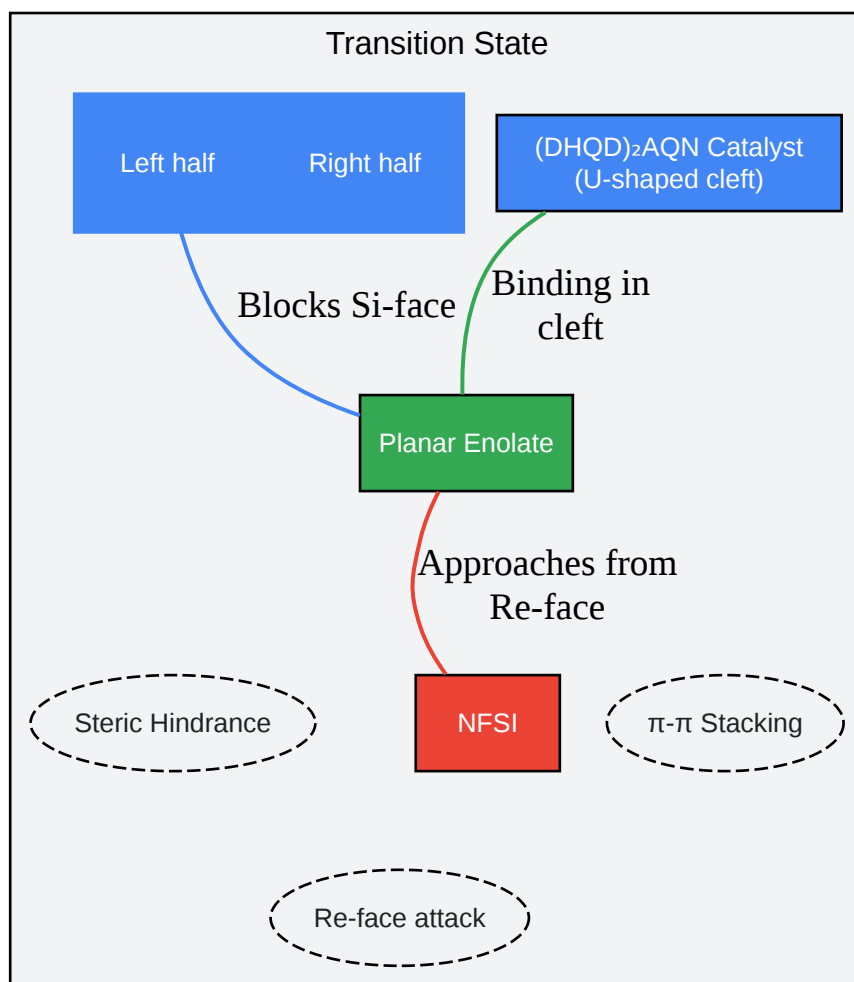
Procedure:

- To a flame-dried vial equipped with a magnetic stir bar, add NFSI and anhydrous Na_2CO_3 .
- Add anhydrous THF and cool the mixture to $-20\text{ }^\circ\text{C}$.
- In a separate vial, prepare a fresh 0.1 M solution of the cinchona primary amine catalyst and TCA in anhydrous THF.
- Add the catalyst solution to the reaction mixture and stir for 10 minutes.
- Add the ketone (2.0 equivalents with respect to NFSI) to the reaction mixture.
- Stir the reaction at $-20\text{ }^\circ\text{C}$ for 24 hours (monitor by TLC or GC).
- After 24 hours, filter the reaction mixture through a short pad of silica gel, eluting with diethyl ether.
- Concentrate the filtrate and purify the crude product by silica gel chromatography.
- Determine the enantiomeric excess by chiral GC or SFC analysis.^[2]

Visualizations

Proposed Catalytic Cycle for Enantioselective Fluorination





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